

# An In-depth Technical Guide to 1,4-Dipropylbenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,4-Dipropylbenzene

Cat. No.: B1593508

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This technical guide provides a comprehensive overview of the chemical and physical properties of **1,4-Dipropylbenzene**, with a focus on its molecular characteristics. The content is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Quantitative Data Summary

The fundamental molecular properties of **1,4-Dipropylbenzene** are summarized in the table below, providing a clear reference for its chemical identity and characteristics.

Property	Value	Citations
Molecular Formula	C <sub>12</sub> H <sub>18</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	162.27 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	1,4-dipropylbenzene	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Registry Number	4815-57-0	<a href="#">[1]</a> <a href="#">[3]</a>

## Molecular Structure

The structural representation of **1,4-Dipropylbenzene** is crucial for understanding its chemical behavior and interactions. Below is a diagram illustrating the molecular structure.

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## References

- 1. Benzene, 1,4-dipropyl- | C12H18 | CID 20958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. P-DIPROPYLBENZENE | C12H18 | MD Topology | NMR | X-Ray [atb.uq.edu.au]
- 3. chemeo.com [chemeo.com]
- 4. Benzene, 1,4-dipropyl- [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,4-Dipropylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593508#1-4-dipropylbenzene-molecular-weight-and-formula]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)